

(Z)-Aconitic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-Aconitic acid

Cat. No.: B15073979

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(Z)-Aconitic acid, also known as cis-aconitic acid, is a tricarboxylic acid that serves as a key intermediate in the central metabolic pathway known as the citric acid cycle (or Krebs cycle). This guide provides an in-depth overview of its chemical properties, synthesis, biological significance, and applications for researchers, scientists, and professionals in drug development.

Core Identification: CAS Number and Synonyms

The definitive Chemical Abstracts Service (CAS) Registry Number for **(Z)-Aconitic acid** is 585-84-2[1][2][3]. This compound is known by several other names in scientific literature and commercial databases.

Synonyms:

- cis-Aconitic acid
- (Z)-prop-1-ene-1,2,3-tricarboxylic acid
- cis-Aconitate
- (1Z)-prop-1-ene-1,2,3-tricarboxylic acid
- cis-Aconic acid
- (Z)-1-Propene-1,2,3-tricarboxylic acid

- cis-Oxaloacetic acid
- cis-Propene-1,2,3-tricarboxylic acid

Physicochemical Properties

(Z)-Aconitic acid is a white, crystalline solid. Its key quantitative properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₆ H ₆ O ₆	[1][2]
Molecular Weight	174.11 g/mol	[1][2]
Melting Point	125 °C	[2]
Boiling Point	542.0 to 543.0 °C @ 760 mm Hg	[2]
Solubility in Water	400.0 mg/mL	[2]
LogP	-0.140	[2]

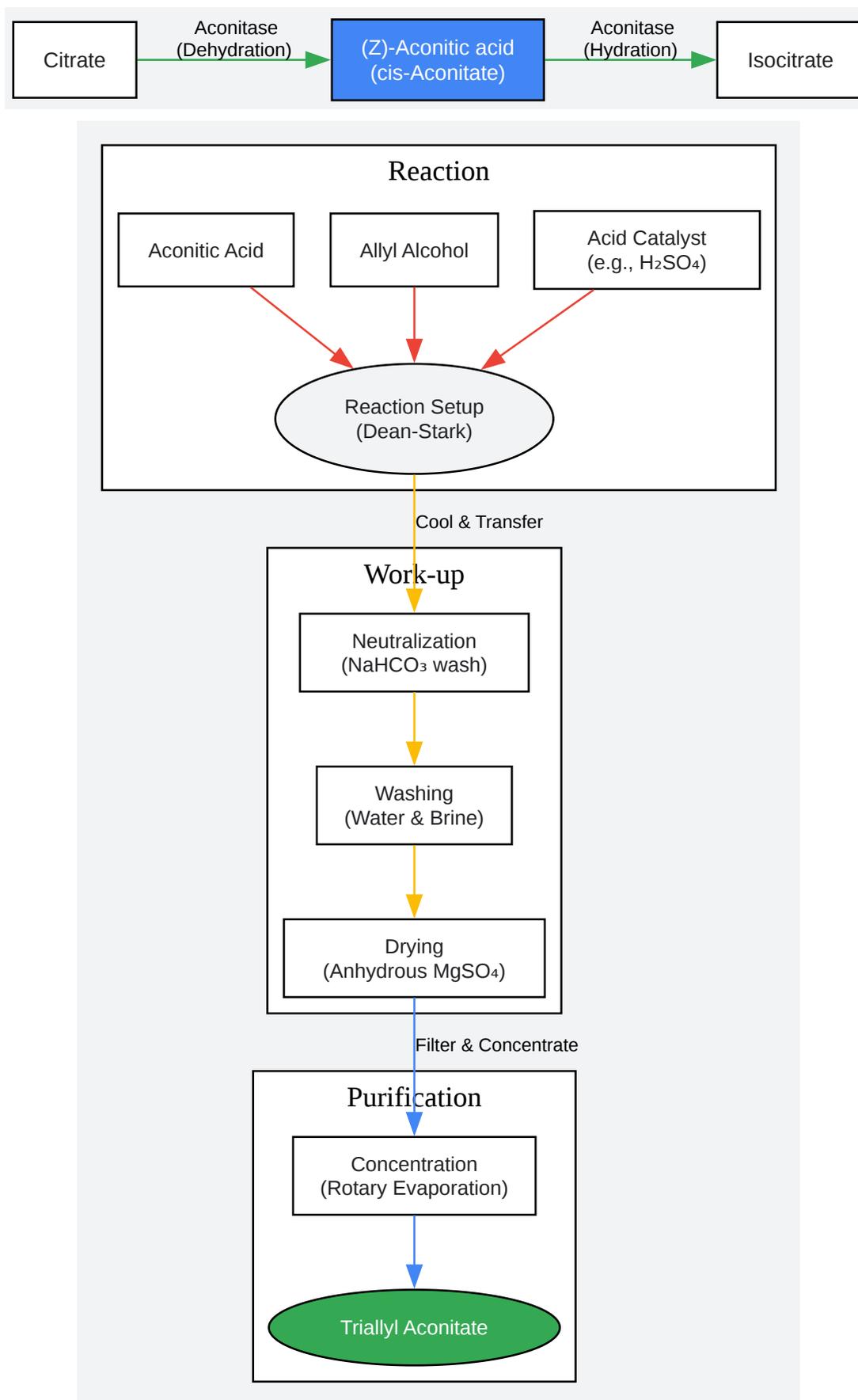
Biological Significance and Signaling Pathways

The primary biological role of **(Z)-aconitic acid** is as an intermediate in the citric acid cycle, a fundamental metabolic pathway for cellular energy production. Within the mitochondria, citrate is isomerized to isocitrate, with cis-aconitate being a transient intermediate in this reaction, which is catalyzed by the enzyme aconitase[4]. This two-step process is crucial for the subsequent oxidative decarboxylation steps of the cycle.

Elevated or depleted levels of cis-aconitic acid can be indicative of mitochondrial dysfunction or issues within the Krebs cycle or fatty acid oxidation pathways[3].

Furthermore, cis-aconitic acid is a precursor to itaconic acid, a metabolite with significant immunomodulatory and anti-inflammatory properties[5]. In activated immune cells like macrophages, cis-aconitate is decarboxylated by the enzyme cis-aconitate decarboxylase (ACOD1) to produce itaconate[6].

Below is a diagram illustrating the central role of **(Z)-Aconitic acid** in the citric acid cycle.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com